

Comprehensive Application Notes and Protocols on Coniferyl Aldehyde

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: gamma-Coniceine

CAS No.: 1604-01-9

Cat. No.: S570344

Get Quote

Chemical and Biological Profile of Coniferyl Aldehyde

Coniferyl aldehyde (also known as ferulaldehyde), with the CAS number 458-36-6, is a phenolic aldehyde with the molecular formula $C_{10}H_{10}O_3$ and a molar mass of $178.187 \text{ g}\cdot\text{mol}^{-1}$ [1] [2]. It is a derivative of cinnamaldehyde featuring 4-hydroxy and 3-methoxy substituents and is a major precursor in lignin biosynthesis [1]. This compound is a natural phenolic phytochemical present in the peels of fruits and vegetables, as well as in the bran of grains, seeds, and leaves of various plant species [3].

Key Physicochemical Properties

The table below summarizes the key physicochemical properties of coniferyl aldehyde [1] [2].

- **Physical State:** Solid at room temperature [2]
- **Melting Point:** $80\text{-}82^\circ\text{C}$ [1] [2]
- **Boiling Point:** $338.8\pm 27.0^\circ\text{C}$ at 760 mmHg [2]
- **Density:** $1.2\pm 0.1 \text{ g}/\text{cm}^3$ [2]
- **Flash Point:** $136.8\pm 17.2^\circ\text{C}$ [2]
- **Safety:** Classified as an irritant (GHS07) [2]

Detailed Experimental Protocols and Bioassays

This section outlines established experimental methodologies used to investigate the biological activities of coniferyl aldehyde.

Protocol: Anti-inflammatory Assessment in RAW264.7 Macrophage Cells

This protocol evaluates the anti-inflammatory effects of coniferyl aldehyde in vitro, particularly its role in inhibiting LPS-induced apoptosis and inflammation [4].

- **Cell Line:** RAW264.7 murine macrophage cells.
- **Test Compound:** Coniferyl aldehyde. A stock solution is typically prepared in DMSO and diluted in cell culture medium to the required concentrations, ensuring the final DMSO concentration does not exceed 0.1% (v/v).
- **Procedure:**
 - **Cell Seeding and Culture:** Seed RAW264.7 cells in appropriate culture plates and allow them to adhere overnight.
 - **Pre-treatment:** Pre-treat cells with varying concentrations of coniferyl aldehyde (e.g., 10 μ M, 50 μ M) for a set period (e.g., 2 hours).
 - **Inflammation Induction:** Stimulate the cells with bacterial lipopolysaccharide (LPS) (e.g., 100 ng/mL) to induce an inflammatory response.
 - **Incubation and Harvest:** Incubate the cells for a predetermined time (e.g., 24 hours), then collect the culture supernatant and cell lysates for analysis.
- **Downstream Analysis:**
 - **Cytokine Measurement:** Quantify the levels of pro-inflammatory cytokines (TNF- α , IL-1 β , IL-6) in the culture supernatant using ELISA kits [4].
 - **Protein Analysis:** Perform Western blot analysis to detect the expression and phosphorylation of key proteins in the PKC α / β II/Nrf-2/HO-1 and JAK2 signaling pathways [4].
 - **Apoptosis Assay:** Assess apoptotic activity via methods like flow cytometry (Annexin V/PI staining) or caspase activity assays.

Protocol: Anti-arthritic Efficacy in Adjuvant Arthritis (AA) Rat Model

This in vivo protocol assesses the therapeutic potential of coniferyl aldehyde, alone and in combination with methotrexate, for rheumatoid arthritis [3].

- **Animals:** Groups of rats (e.g., n=7-8).
- **Induction of Arthritis:** Administer a single intradermal injection of complete Freund's adjuvant (CFA) at the base of the tail to induce adjuvant arthritis.
- **Treatment Groups:**
 - **CO:** Healthy control group.
 - **AA:** Arthritic, untreated group.
 - **AA-MTX:** Arthritic group treated with methotrexate (e.g., 0.3 mg/kg, orally, twice a week).
 - **AA-FRA:** Arthritic group treated with coniferyl aldehyde (e.g., 15 mg/kg, daily, p.o.).
 - **AA-FRA-MTX:** Arthritic group receiving combination therapy.
- **Duration:** The study typically lasts 28 days.
- **Evaluation Parameters:**
 - **Body Weight Change:** Measured weekly.
 - **Hind Paw Volume:** Measured by plethysmography to quantify edema.
 - **Arthritic Score:** A clinical score based on redness, swelling, and deformity of the joints.
 - **Plasma Biomarkers:** Levels of IL-1 β , IL-17, and MMP-9 are determined via ELISA or multiplex assays on days 14 and 28.
 - **Spleen Analysis:** Gamma-glutamyl transferase (GGT) activity and IL-1 β mRNA expression are measured in spleen tissue at the endpoint.

Quantitative Data Summary

The experimental data from the cited studies are consolidated into the following tables for easy comparison.

Efficacy in Adjuvant Arthritis Model

Table 1: Effects of coniferyl aldehyde (FRA) and methotrexate (MTX) on body weight, paw volume, and arthritic score in rats. Data presented as Mean \pm SEM. Significance: *P < .05 vs CO; + P < .05 vs AA; # P < .05 vs AA-MTX [3].

Parameter	Group	Day 14	Day 21	Day 28
Change of Body Weight (g)	CO (Control)	68.6 \pm 5.9	86.0 \pm 7.0	98.1 \pm 8.3
	AA (Arthritic)	38.8 \pm 6.0*	31.0 \pm 5.3*	48.1 \pm 6.6*
	AA-MTX	67.3 \pm 5.0+	52.4 \pm 7.5	51.1 \pm 6.0

Parameter	Group	Day 14	Day 21	Day 28
	AA-FRA	36.2 ± 8.0	22.9 ± 4.6	42.8 ± 4.3
	AA-FRA-MTX	56.8 ± 6.4	64.2 ± 10.5+	67.0 ± 13.4
Change of Hind Paw Volume (%)	CO (Control)	8.3 ± 0.9	13.4 ± 2.0	12.8 ± 1.8
	AA (Arthritic)	47.1 ± 6.4*	80.2 ± 9.0*	60.7 ± 7.4*
	AA-MTX	18.5 ± 5.2+	44.9 ± 9.2+	56.6 ± 11.2
	AA-FRA	30.5 ± 8.7	65.0 ± 12.3	50.3 ± 8.6
	AA-FRA-MTX	13.1 ± 1.4+	24.1 ± 7.8+	36.9 ± 10.5
Arthritic Score (points)	AA (Arthritic)	16.3 ± 0.9	21.3 ± 1.2	21.3 ± 1.1
	AA-MTX	14.4 ± 0.7	19.3 ± 0.9	20.5 ± 1.1
	AA-FRA	13.6 ± 0.9	18.0 ± 1.3	19.4 ± 1.2
	AA-FRA-MTX	10.9 ± 0.6+++/#	14.1 ± 1.3++/#	15.9 ± 1.6+

Effects on Inflammatory Biomarkers

Table 2: Impact of coniferyl aldehyde (FRA) and methotrexate (MTX) on key inflammatory biomarkers in plasma and spleen [3].

Parameter	Group	Day 14	Day 28
IL-1β in Plasma (pg/mL)	CO (Control)	11.5 ± 4.6	13.5 ± 2.1
	AA (Arthritic)	95.1 ± 19.1*	36.6 ± 7.5*
	AA-MTX	28.2 ± 6.3+	43.4 ± 6.2

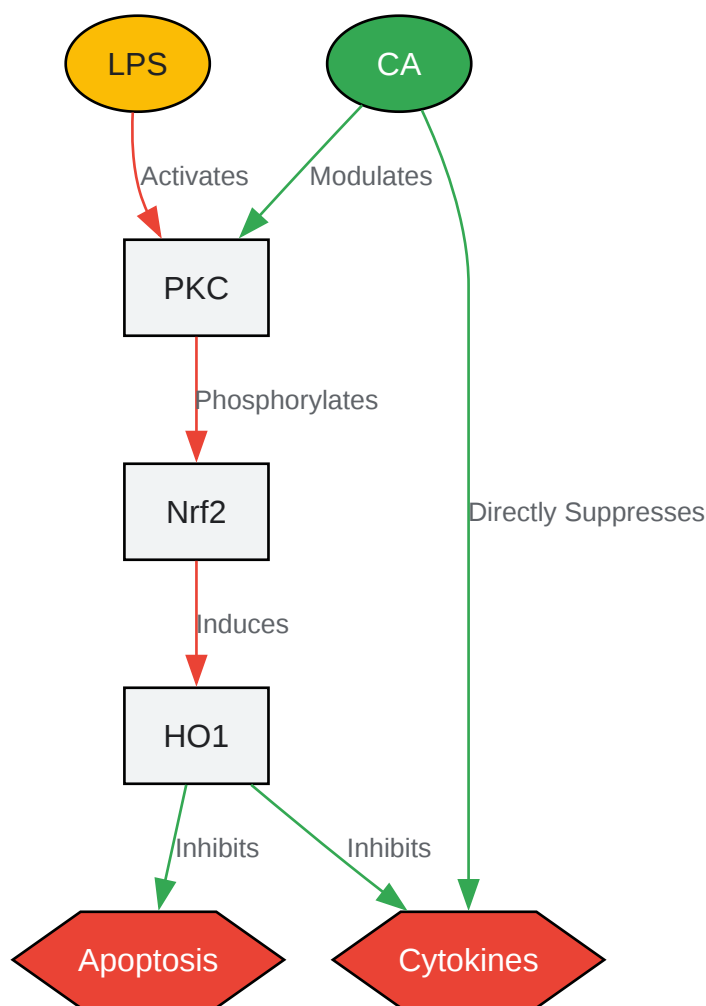
Parameter	Group	Day 14	Day 28
IL-17 in Plasma (pg/mL)	AA-FRA	18.5 ± 6.8+	28.7 ± 6.4
	AA-FRA-MTX	8.5 ± 2.7+	32.1 ± 5.9
	CO (Control)	4.8 ± 0.6	3.4 ± 0.2
	AA (Arthritic)	98.0 ± 13.6*	26.6 ± 3.5*
	AA-MTX	32.5 ± 5.2+	24.0 ± 3.5
	AA-FRA	74.8 ± 19.9	36.0 ± 6.8
Spleen GGT Activity (nmol/min/g)	AA-FRA-MTX	42.3 ± 4.6+	31.7 ± 5.6
	CO (Control)	-	21.8 ± 1.1
	AA (Arthritic)	-	56.2 ± 3.5*
	AA-MTX	-	40.2 ± 4.2+
	AA-FRA	-	45.0 ± 2.1
AA-FRA-MTX	-	20.0 ± 2.0+++/####	

Signaling Pathway and Experimental Workflow Visualization

The following diagrams, generated using Graphviz, illustrate the key signaling pathway and experimental workflow related to coniferyl aldehyde's anti-inflammatory action.

Anti-inflammatory Signaling Pathway

This diagram outlines the molecular mechanism by which coniferyl aldehyde suppresses inflammation in macrophages, as identified in research [4].

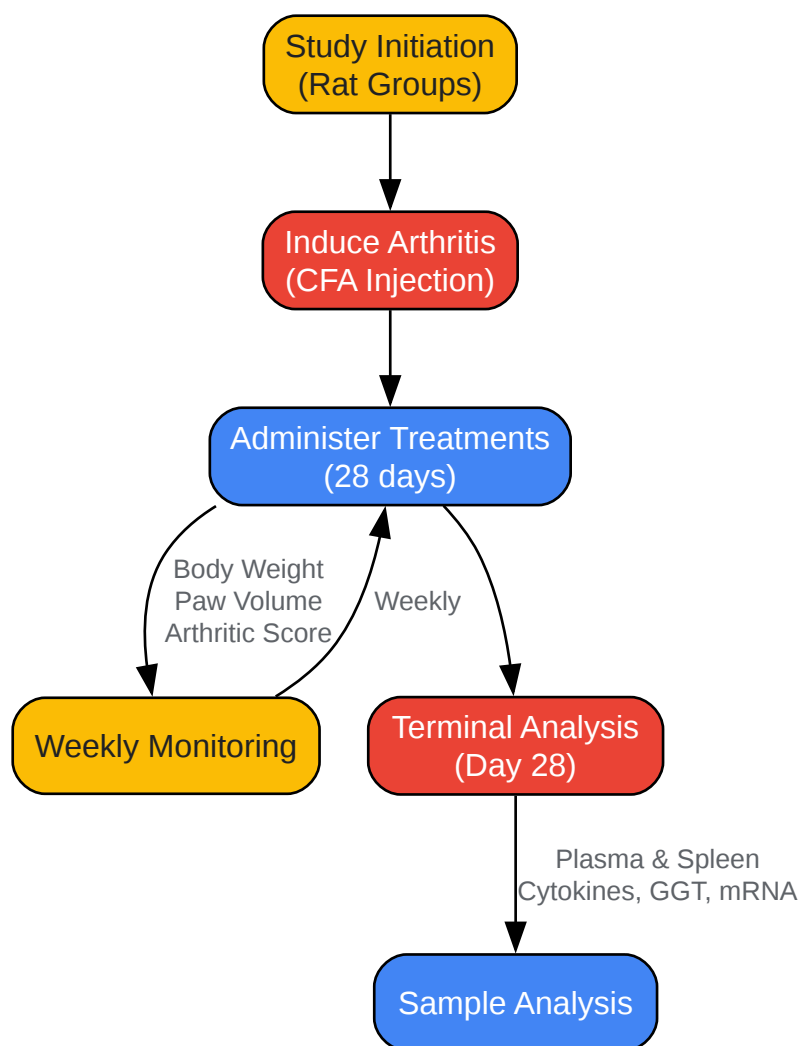


[Click to download full resolution via product page](#)

Anti-inflammatory Mechanism of Coniferyl Aldehyde. The diagram shows how Coniferyl Aldehyde (CA) inhibits LPS-induced inflammation and apoptosis in macrophages by modulating the PKC/Nrf-2/HO-1 pathway and directly suppressing pro-inflammatory cytokine release [4].

In Vivo Anti-Arthritic Study Workflow

This flowchart provides a clear overview of the experimental protocol for evaluating coniferyl aldehyde in an adjuvant-induced arthritis model [3].



[Click to download full resolution via product page](#)

In Vivo Anti-Arthritic Study Design. The workflow outlines the key stages of the adjuvant arthritis (AA) rat model, from induction and treatment to final analysis [3].

Conclusion and Research Implications

The data from these application notes firmly establish coniferyl aldehyde as a compound with significant anti-inflammatory and immunomodulatory potential. Its efficacy in both cellular models and a complex in vivo arthritis model, particularly when used in combination with methotrexate, highlights its relevance for further research in drug development, especially for inflammatory and autoimmune conditions like

rheumatoid arthritis. The detailed protocols provided here can serve as a robust foundation for scientists aiming to reproduce these findings or explore the compound's effects in other disease contexts.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Coniferyl aldehyde [en.wikipedia.org]
2. | CAS#:458-36-6 | Chemsrcc coniferyl aldehyde [chemsrc.com]
3. sciencedirect.com/topics/biochemistry-genetics-and-molecular-biology... [sciencedirect.com]
4. Inhibits the Inflammatory Effects of... Coniferyl Aldehyde [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Comprehensive Application Notes and Protocols on Coniferyl Aldehyde]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b570344#coniferyl-aldehyde-derivatization-of-gamma-coniceine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com